

Ac2-26 Receptor Binding and Signaling: A Technical Guide

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Compound of Interest

Compound Name: Ac2-26

Cat. No.: B549132

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Introduction

Ac2-26 is a 25-amino acid peptide derived from the N-terminus of the anti-inflammatory protein Annexin A1.[1] It is recognized as a key mediator of Annexin A1's biological effects, particularly in the regulation of inflammation and immune responses. **Ac2-26** exerts its functions primarily through interaction with the formyl peptide receptor (FPR) family, a group of G protein-coupled receptors.[1] This technical guide provides an in-depth overview of the receptor binding and signaling pathways associated with **Ac2-26**, presenting quantitative data, detailed experimental protocols, and visual representations of the underlying molecular mechanisms.

Data Presentation: Receptor Binding and Functional Potency

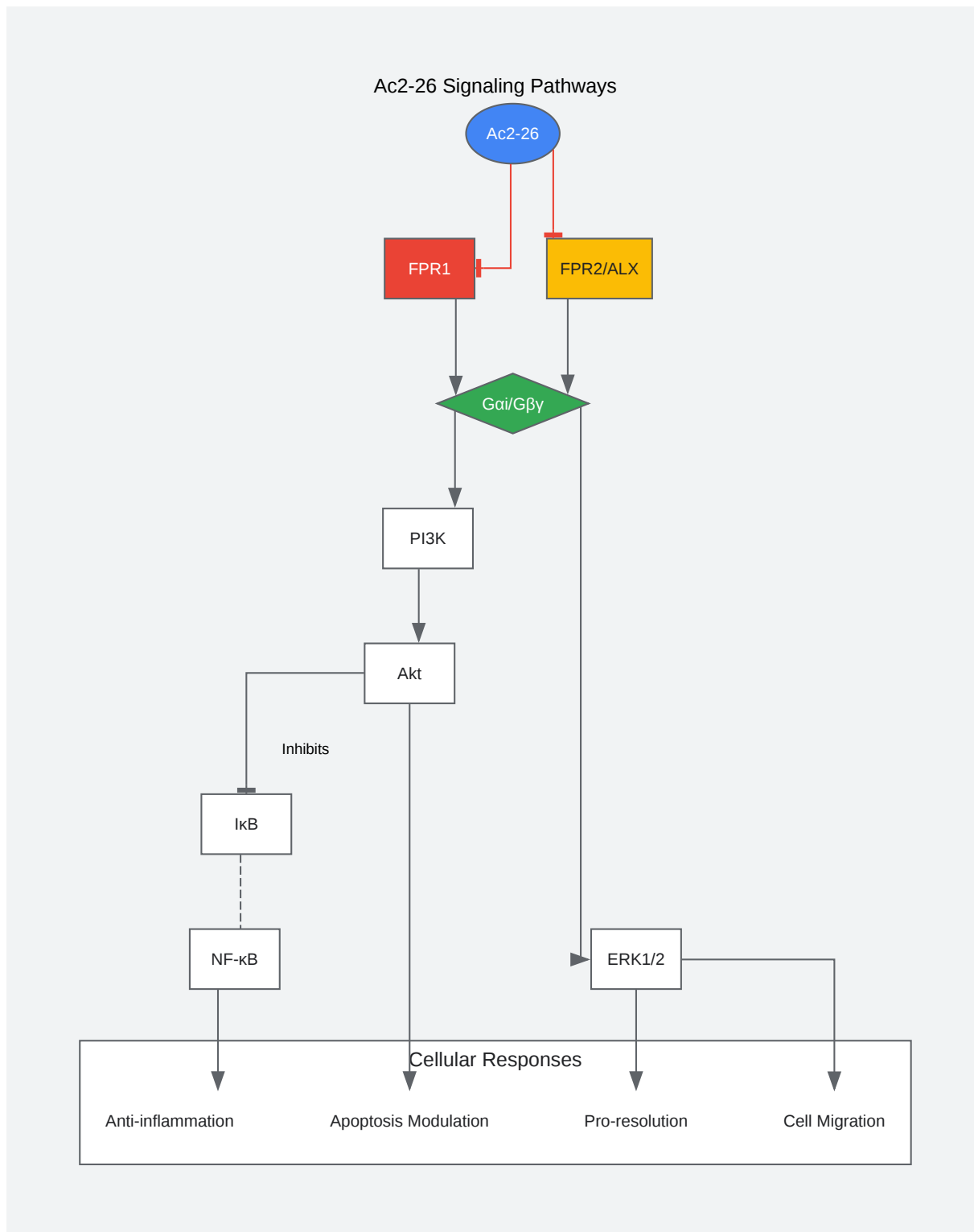
Ac2-26 is known to be a somewhat promiscuous ligand, capable of binding to multiple members of the formyl peptide receptor family, including FPR1, FPR2/ALX, and FPR3.[2][3] The functional potency of **Ac2-26** at these receptors has been characterized by determining its half-maximal effective concentration (EC50) in various functional assays.

Ligand	Receptor	Parameter	Value (μM)	Cell Type/Assay	Reference
Ac2-26	Human FPR1	EC50	~1	HEK-293 cells	Hayhoe et al., 2006
Ac2-26	Human FPR2/ALX	EC50	~1	HEK-293 cells	Hayhoe et al., 2006

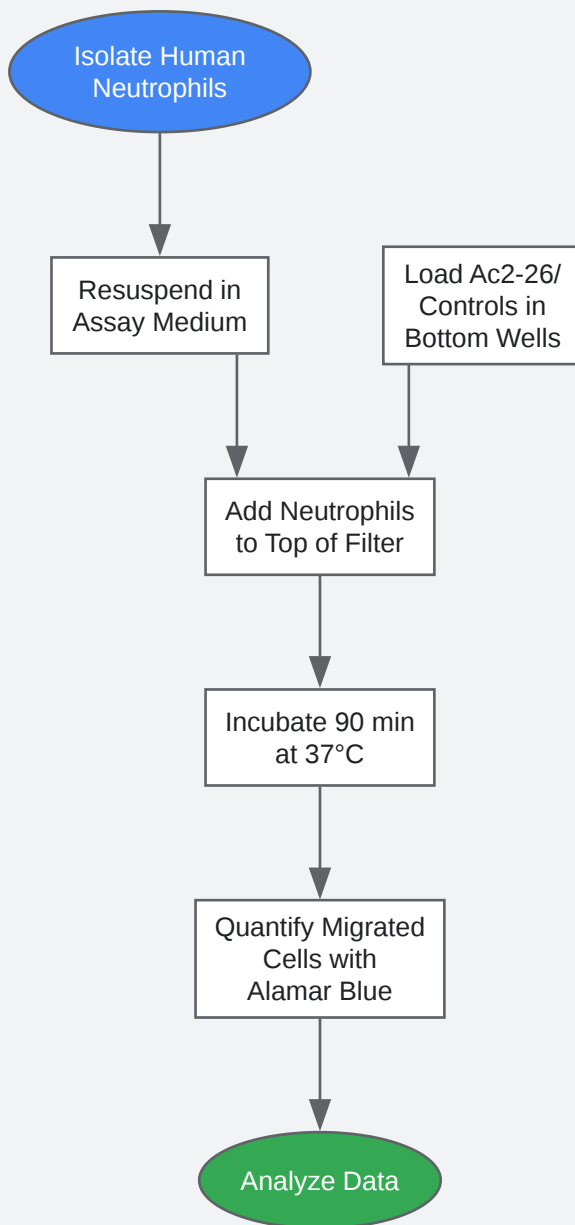
Signaling Pathways

Upon binding to its cognate receptors, **Ac2-26** initiates a cascade of intracellular signaling events. The primary signaling pathways activated by **Ac2-26** are the Extracellular signal-regulated kinase (ERK) pathway, and in certain contexts, the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Nuclear Factor-kappa B (NF-κB) pathway.

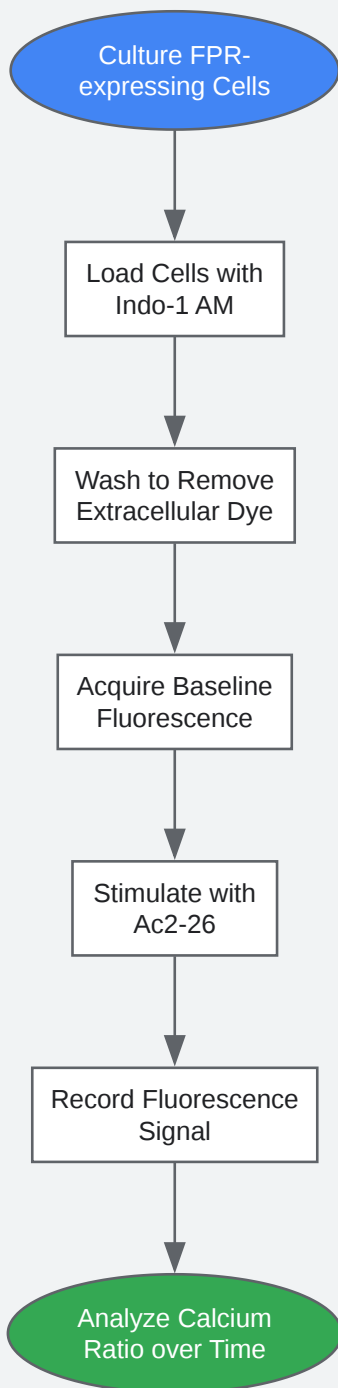
Ac2-26 Signaling via Formyl Peptide Receptors



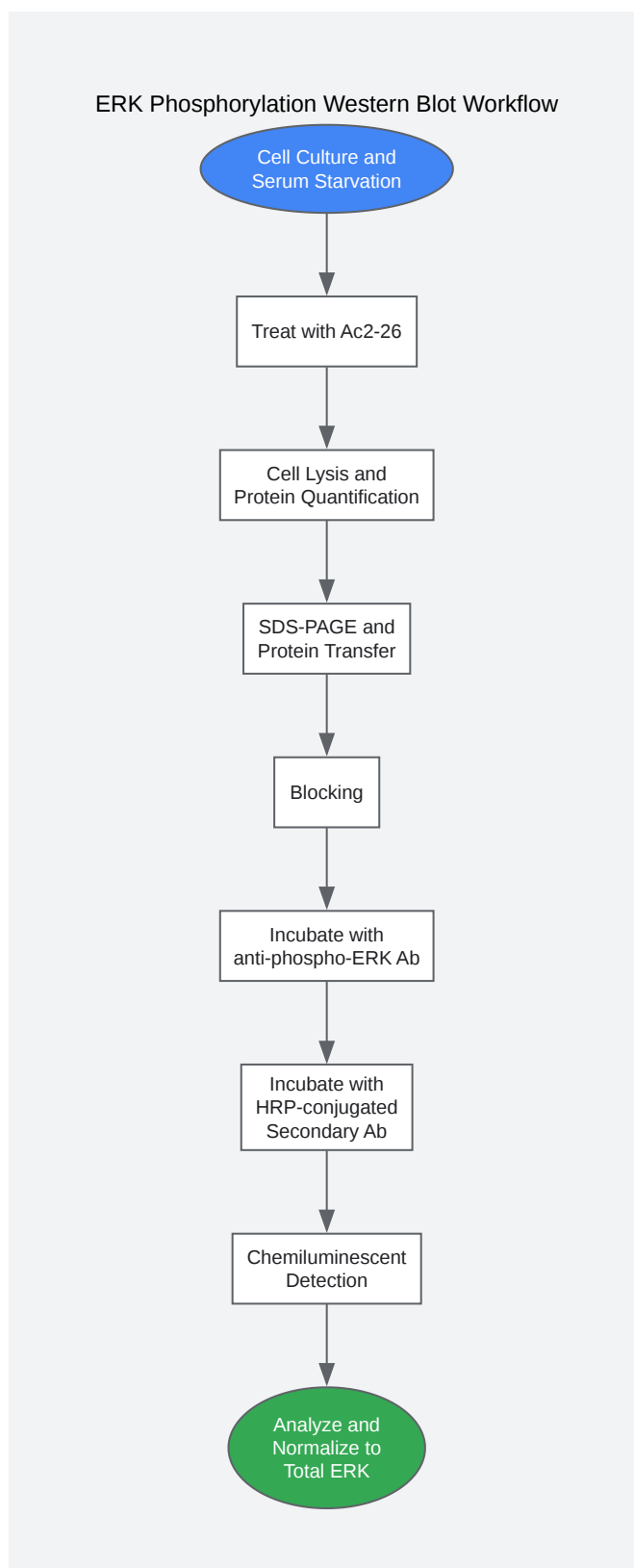
Neutrophil Chemotaxis Assay Workflow



Calcium Flux Assay Workflow



ERK Phosphorylation Western Blot Workflow

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References

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- 2. Annexin A1 N-Terminal Derived Peptide Ac2-26 Exerts Chemokinetic Effects on Human Neutrophils - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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